

High-performance liquid chromatography (HPLC) method for 3-Ethylbenzonitrile

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Compound of Interest

Compound Name: **3-Ethylbenzonitrile**

Cat. No.: **B1329685**

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An Application Note for the Analysis of **3-Ethylbenzonitrile** by High-Performance Liquid Chromatography (HPLC)

Introduction

3-Ethylbenzonitrile is an aromatic nitrile compound utilized as an intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.^[1] Its aromatic nature and moderate polarity make it well-suited for analysis by reverse-phase High-Performance Liquid Chromatography (HPLC) with UV detection. This application note presents a detailed protocol for the isocratic HPLC method for the quantitative determination of **3-Ethylbenzonitrile**. The described method is simple, robust, and provides excellent peak shape and resolution, making it suitable for quality control and research applications.

Experimental Protocol

A reverse-phase HPLC method was developed for the analysis of **3-Ethylbenzonitrile**. The chromatographic conditions were selected based on the physicochemical properties of the analyte and common practices for the analysis of similar aromatic compounds.

Chromatographic Conditions:

Parameter	Value
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile:Water (60:40, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
UV Detector	Diode Array Detector (DAD)
Detection Wavelength	254 nm
Run Time	10 minutes

Reagents and Standards:

- Acetonitrile: HPLC grade
- Water: Deionized, 18.2 MΩ·cm
- **3-Ethylbenzonitrile:** Reference Standard (>99% purity)

Standard Solution Preparation:

- Stock Solution (1000 µg/mL): Accurately weigh approximately 25 mg of **3-Ethylbenzonitrile** reference standard into a 25 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by serial dilution of the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.

Sample Preparation:

Dissolve the sample containing **3-Ethylbenzonitrile** in the mobile phase to achieve a final concentration within the calibration range. Filter the sample solution through a 0.45 µm syringe filter before injection.

Data Presentation

The developed method demonstrates excellent performance for the analysis of **3-Ethylbenzonitrile**. A summary of the quantitative data is presented in the tables below.

Table 1: System Suitability Parameters

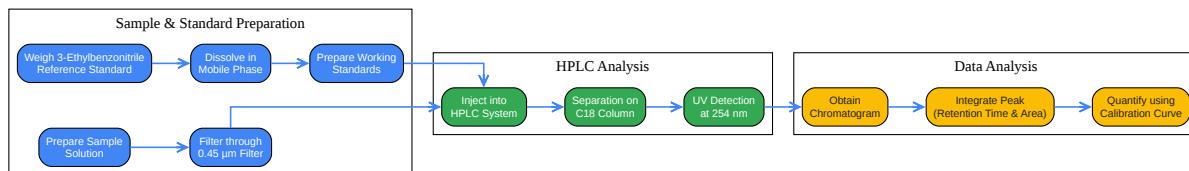
Parameter	Acceptance Criteria	Result
Tailing Factor (T)	$T \leq 2.0$	1.1
Theoretical Plates (N)	$N \geq 2000$	5800
Relative Standard Deviation (RSD) of Peak Area (n=6)	$\leq 2.0\%$	0.8%

Table 2: Method Validation Parameters

Parameter	Result
Retention Time (tR)	4.5 min
Linearity (Correlation Coefficient, r^2)	0.9998
Range	1 - 100 µg/mL
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantitation (LOQ)	0.7 µg/mL
Recovery	98 - 102%

Mandatory Visualization

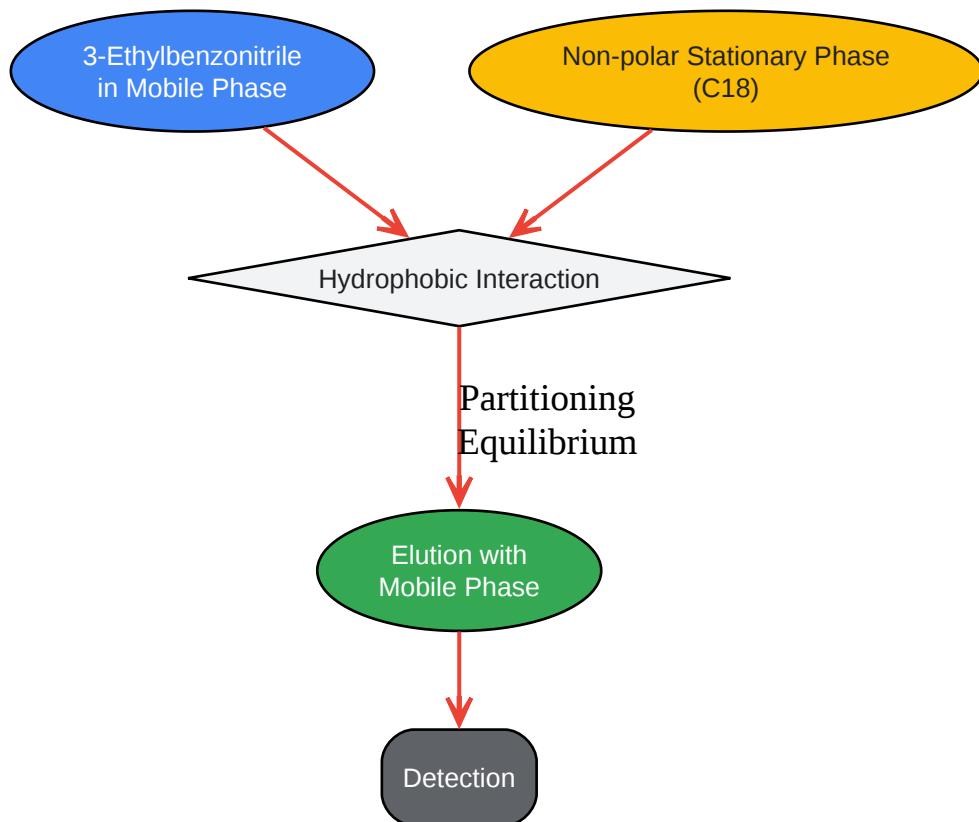
Experimental Workflow for HPLC Analysis of **3-Ethylbenzonitrile**:



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Caption: Workflow for the HPLC analysis of **3-Ethylbenzonitrile**.

Signaling Pathway (Logical Relationship) of Chromatographic Separation:



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Caption: Principle of reverse-phase chromatographic separation.

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References

- 1. chemimpex.com [chemimpex.com]
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